

Novel Aryl Bromide Building Blocks: A Technical Guide for Advancing Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Methyl 3-bromo-5-(1-cyano-1-methylethyl)benzoate*

Cat. No.: *B12979430*

[Get Quote](#)

Abstract

Aryl bromides are foundational pillars in the edifice of modern medicinal chemistry. Their remarkable versatility, primarily as linchpins in palladium-catalyzed cross-coupling reactions, has cemented their status as indispensable building blocks in the synthesis of a vast array of pharmaceuticals. This technical guide provides researchers, scientists, and drug development professionals with an in-depth exploration of novel aryl bromide building blocks. We will delve into their synthesis, strategic applications, and the underlying mechanistic principles that govern their reactivity. This guide will further illuminate the path from innovative building block design to the successful construction of complex, biologically active molecules, supported by detailed experimental protocols and case studies of recently approved therapeutics.

The Enduring Strategic Importance of Aryl Bromides in Drug Discovery

The prevalence of the aryl bromide motif in medicinal chemistry is not a matter of coincidence; it is a testament to its optimal balance of reactivity and stability. Unlike their more reactive iodide counterparts, aryl bromides often exhibit greater stability and are less prone to

degradation, yet they are sufficiently reactive to participate in a wide range of bond-forming reactions. This strategic positioning makes them ideal intermediates in multi-step synthetic campaigns.

The true power of aryl bromides is unlocked in the realm of transition metal-catalyzed cross-coupling reactions. These transformations, which have revolutionized the way medicinal chemists construct carbon-carbon (C-C) and carbon-heteroatom (C-N, C-O, C-S) bonds, frequently employ aryl bromides as the electrophilic partner. The Nobel Prize-winning Suzuki-Miyaura, Buchwald-Hartwig, Heck, and Sonogashira reactions are just a few examples of the powerful transformations where aryl bromides play a central role.^[1]

Beyond their role as synthetic handles, the bromine atom itself can be a strategic tool in drug design. The concept of "halogen bonding," a non-covalent interaction between the electrophilic region of the bromine atom (the σ -hole) and a Lewis base, can significantly contribute to the binding affinity of a ligand to its protein target.^{[2][3][4][5]} This interaction is increasingly being exploited by medicinal chemists to enhance the potency and selectivity of drug candidates.^[6]

Synthesis of Novel Aryl Bromide Building Blocks: Expanding the Chemical Space

The demand for novel chemical matter in drug discovery has spurred the development of innovative strategies for the synthesis of increasingly complex and diverse aryl bromide building blocks. These efforts are largely focused on moving beyond simple, flat aromatic systems to incorporate greater three-dimensionality and novel functionalities.

Electrophilic Bromination: A Classic Approach with Modern Refinements

Electrophilic aromatic substitution remains a cornerstone for the synthesis of aryl bromides. Traditional methods often employ elemental bromine, which presents significant handling and safety challenges. Modern approaches have shifted towards the use of safer and more selective brominating agents, such as N-bromosuccinimide (NBS). The use of NBS in acetonitrile has been shown to be an environmentally friendly and efficient method for the regioselective bromination of a wide range of activated arenes.^{[1][7]}

For less reactive substrates, catalytic systems can be employed. For instance, the combination of sodium bromide and sodium hypochlorite in an acidic aqueous medium allows for the in situ generation of bromine, providing a greener alternative to the direct use of Br₂.^[8]

Building Blocks with Enhanced Three-Dimensionality

The "escape from flatland" is a prevailing theme in modern drug discovery, with a growing emphasis on the synthesis of molecules with a higher fraction of sp³-hybridized carbons (F_{sp³}).^{[9][10]} This increased three-dimensionality is associated with improved physicochemical properties, such as enhanced solubility and metabolic stability, and can lead to more specific interactions with protein targets.^{[11][12]}

One elegant strategy for accessing sp³-rich aryl bromide building blocks involves the use of cascade ring expansion reactions to generate medium-sized ring lactones.^{[1][13][14][15][16]} These unique scaffolds can be further elaborated through cross-coupling reactions to generate a diverse array of 3D structures.

Another approach is the design of rigid, bicyclic scaffolds that incorporate an aryl bromide moiety. For example, sp³-rich bicyclic cyclopropane-based structures have been developed as bifunctional building blocks, featuring a protected amine and a cyclopropyl N-methyliminodiacetic acid (MIDA) boronate for subsequent Suzuki-Miyaura coupling with aryl bromides.^[15]

Fluoroalkylated Aryl Bromides: Modulating Physicochemical Properties

The incorporation of fluorine and fluoroalkyl groups into drug candidates is a widely used strategy to modulate their physicochemical properties, including metabolic stability, lipophilicity, and pK_a.^[17] The synthesis of arylated fluoroalkyl bromide building blocks provides medicinal chemists with valuable tools for introducing these motifs. A versatile route to these building blocks involves the reaction of difunctionalized and fluoroalkylated silyl reagents with silver and copper salts to generate active catalysts for the fluoroalkylation of aryl iodides.^{[18][19][20][21]}

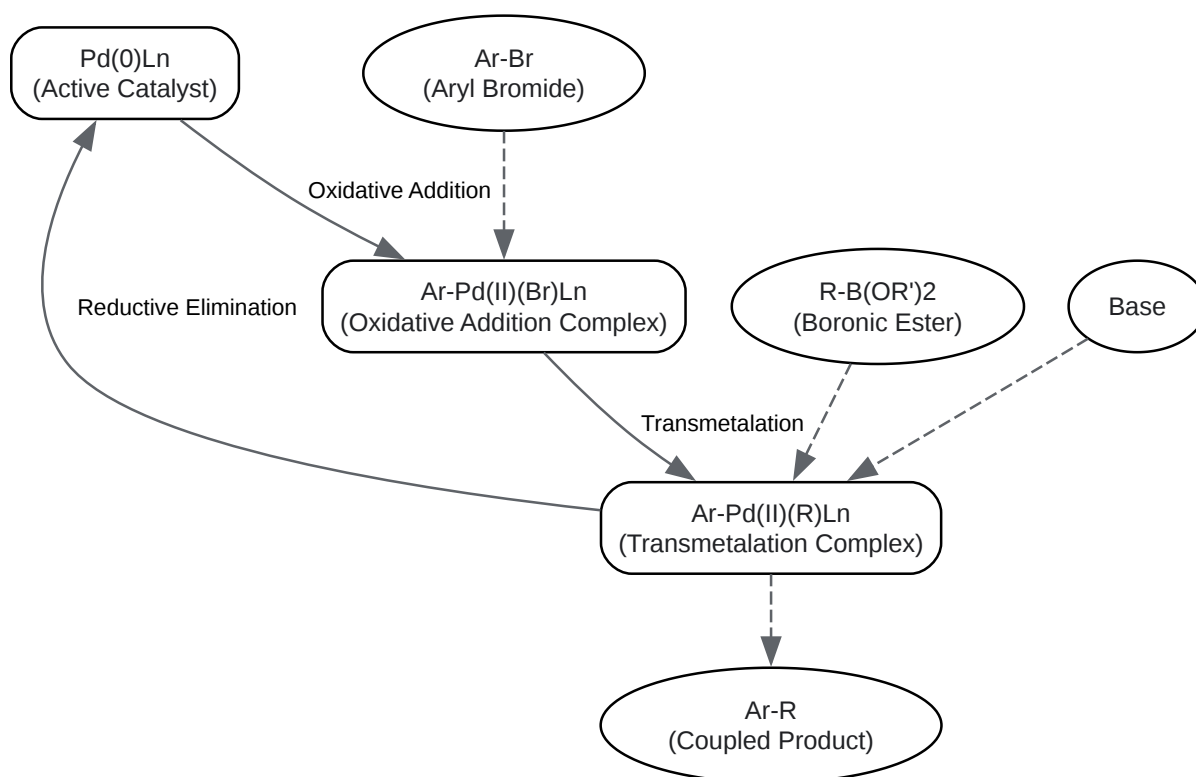
Elaboration of Aryl Bromide Building Blocks: Core Methodologies in Action

The true utility of aryl bromide building blocks lies in their ability to be readily transformed into more complex molecules through a variety of powerful chemical reactions. The following sections detail the mechanistic underpinnings and provide exemplar protocols for the two most critical transformations in the medicinal chemist's toolbox: the Suzuki-Miyaura coupling and the Buchwald-Hartwig amination.

The Suzuki-Miyaura Cross-Coupling: Forging Carbon-Carbon Bonds

The Suzuki-Miyaura reaction, which couples an organoboron species with an organohalide, is arguably the most widely used cross-coupling reaction in pharmaceutical synthesis. Its popularity stems from its broad functional group tolerance, the low toxicity of the boron reagents, and the stability of the catalyst systems.

Mechanism: The catalytic cycle of the Suzuki-Miyaura reaction is a well-established sequence of three key steps: oxidative addition, transmetalation, and reductive elimination.^{[22][23][24]}



[Click to download full resolution via product page](#)

Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Experimental Protocol: Suzuki-Miyaura Coupling of 2-Bromo-4-fluoro-5-methylpyridine with 4-Methoxyphenylboronic Acid[19]

This protocol provides a general procedure for the coupling of an electron-deficient heteroaryl bromide with an arylboronic acid using the highly effective XPhos ligand.

- Materials:
 - 2-Bromo-4-fluoro-5-methylpyridine (1.0 mmol)
 - 4-Methoxyphenylboronic acid (1.2 mmol)
 - $\text{Pd}_2(\text{dba})_3$ (0.01 mmol, 1 mol%)
 - XPhos (0.022 mmol, 2.2 mol%)
 - Potassium phosphate (K_3PO_4) (2.0 mmol)
 - Anhydrous 1,4-dioxane (5 mL)
- Procedure:
 - To an oven-dried Schlenk tube under an inert atmosphere (Argon or Nitrogen), add 2-Bromo-4-fluoro-5-methylpyridine (1.0 mmol), 4-methoxyphenylboronic acid (1.2 mmol), $\text{Pd}_2(\text{dba})_3$ (0.01 mmol), XPhos (0.022 mmol), and potassium phosphate (2.0 mmol).
 - Add anhydrous 1,4-dioxane (5 mL) via syringe.
 - Seal the Schlenk tube and place it in a preheated oil bath at 100 °C.
 - Stir the reaction mixture vigorously for 12-24 hours.
 - Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
 - Upon completion, cool the reaction mixture to room temperature.

- Dilute the mixture with ethyl acetate (20 mL) and filter through a pad of Celite®.
- Wash the filter cake with additional ethyl acetate (10 mL).
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired biaryl product.

Table 1: Comparative Performance of Ligands in the Suzuki-Miyaura Coupling of 2-Bromo-4-fluoro-5-methylpyridine[19][25][26]

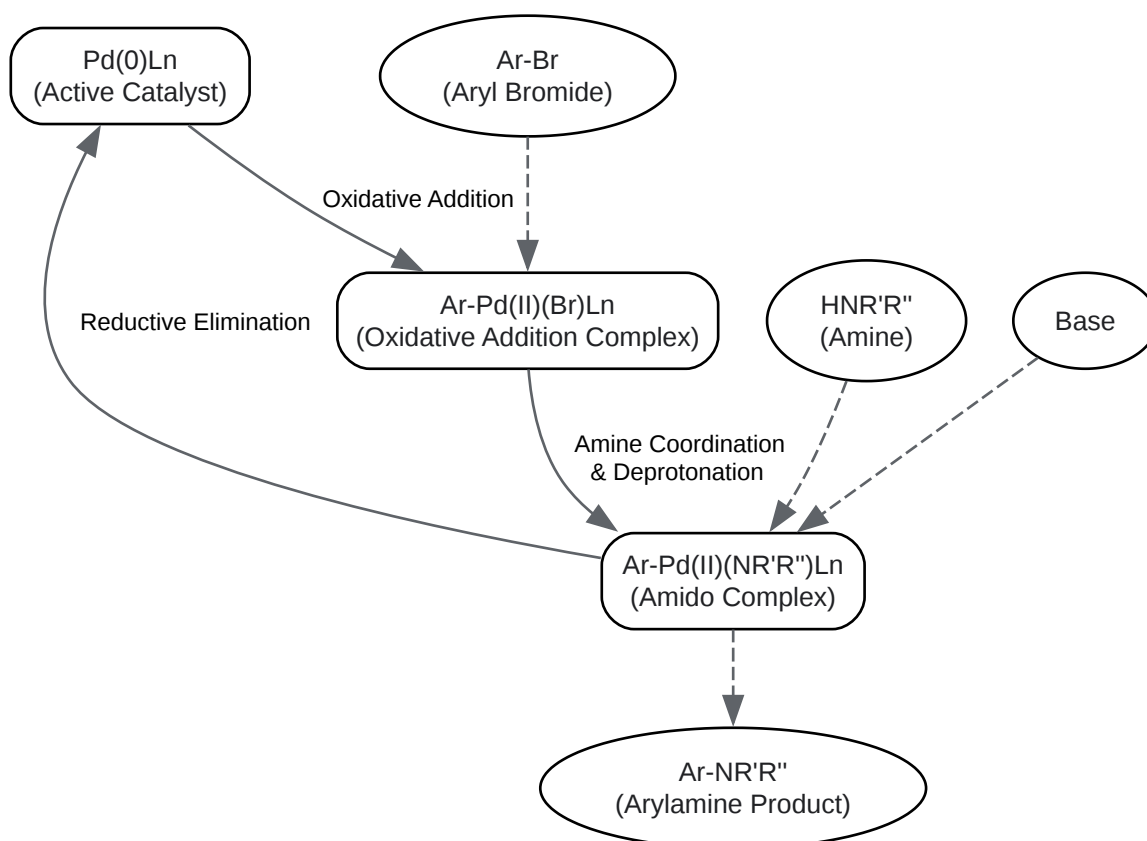
Ligand	Catalyst Precursor	Base	Solvent	Temperature (°C)	Typical Yield (%)
PPh ₃	Pd(PPh ₃) ₄	Na ₂ CO ₃	Toluene/H ₂ O	100	40-60
dppf	Pd(dppf)Cl ₂	K ₂ CO ₃	DME	80	60-80
SPhos	Pd ₂ (dba) ₃	K ₃ PO ₄	1,4-Dioxane	100	>95
XPhos	Pd ₂ (dba) ₃	K ₃ PO ₄	1,4-Dioxane	100	>95

Note: The data in this table is representative and for comparative purposes. Actual experimental results will require specific optimization.

The Buchwald-Hartwig Amination: Constructing Carbon-Nitrogen Bonds

The Buchwald-Hartwig amination has become the preeminent method for the synthesis of arylamines, which are ubiquitous in pharmaceuticals.[27] This palladium-catalyzed reaction allows for the coupling of a wide range of amines with aryl halides under relatively mild conditions.

Mechanism: Similar to the Suzuki-Miyaura coupling, the Buchwald-Hartwig amination proceeds through a catalytic cycle involving oxidative addition, amine coordination and deprotonation, and reductive elimination.[27][28]



[Click to download full resolution via product page](#)

Caption: The catalytic cycle of the Buchwald-Hartwig amination reaction.

Experimental Protocol: Buchwald-Hartwig Amination of an Aryl Bromide with a Secondary Amine[29][30]

This protocol provides a general procedure for the coupling of an aryl bromide with a secondary amine using the XPhos ligand.

- Materials:
 - Aryl bromide (1.0 mmol)
 - Secondary amine (1.2 mmol)
 - Pd₂(dba)₃ (0.02 mmol, 2 mol%)
 - XPhos (0.04 mmol, 4 mol%)

- Sodium tert-butoxide (NaOtBu) (1.4 mmol)
- Anhydrous toluene (5 mL)
- Procedure:
 - To an oven-dried Schlenk tube under an inert atmosphere, add the aryl bromide (1.0 mmol), secondary amine (1.2 mmol), Pd₂(dba)₃ (0.02 mmol), XPhos (0.04 mmol), and sodium tert-butoxide (1.4 mmol).
 - Add anhydrous toluene (5 mL) via syringe.
 - Seal the Schlenk tube and place it in a preheated oil bath at 100 °C.
 - Stir the reaction mixture vigorously for 12-24 hours.
 - Monitor the reaction progress by TLC or GC-MS.
 - Upon completion, cool the reaction mixture to room temperature.
 - Dilute the mixture with ethyl acetate (20 mL) and filter through a pad of Celite®.
 - Wash the filter cake with additional ethyl acetate (10 mL).
 - Concentrate the filtrate under reduced pressure.
 - Purify the crude product by flash column chromatography on silica gel to afford the desired N-arylated amine.

Case Studies: Novel Aryl Bromide Building Blocks in Recently Approved Drugs

The impact of novel aryl bromide building blocks is best illustrated by their application in the synthesis of recently approved pharmaceuticals.

Lumateperone: A Fischer Indole Synthesis Approach

Lumateperone, an atypical antipsychotic approved for the treatment of schizophrenia, features a complex tetracyclic core. One of the key steps in its synthesis involves a Fischer indole synthesis utilizing (2-bromophenyl)hydrazine as a key aryl bromide building block.^[31] This reaction constructs the pivotal pyrido[4,3-b]indole scaffold of the molecule.^{[2][7][21][32]}

Darolutamide: A Multi-step Synthesis Featuring a Key Aryl Bromide Intermediate

Darolutamide, a non-steroidal androgen receptor inhibitor for the treatment of prostate cancer, is synthesized through a multi-step route where a substituted aryl bromide plays a crucial role.^{[16][33][34]} The synthesis involves the construction of a pyrazole ring, followed by coupling with a chiral side chain, and ultimately, the aryl bromide is converted to a nitrile group which is a key pharmacophore of the final drug molecule.^{[35][36]}

Challenges and Future Perspectives

While the utility of aryl bromide building blocks is well-established, several challenges and opportunities for future development remain.

- **Late-Stage Functionalization:** The ability to introduce or modify functional groups at a late stage in a synthetic sequence is highly desirable in drug discovery. However, the selective functionalization of C-H bonds in the presence of an aryl bromide can be challenging due to the competing reactivity of the C-Br bond.^[20] The development of new catalytic systems that can selectively activate C-H bonds over C-Br bonds is an active area of research.^[3]
- **Scale-up and Sustainability:** The transition from laboratory-scale synthesis to large-scale manufacturing presents significant challenges, particularly for palladium-catalyzed reactions.^{[14][20]} Issues such as catalyst cost, residual palladium in the final product, and the use of hazardous solvents need to be addressed.^[27] The development of more robust and recyclable catalysts, as well as the adoption of green chemistry principles, such as the use of benign solvents and flow chemistry, will be crucial for the sustainable production of pharmaceuticals.^{[1][8][22][37]}
- **DNA-Encoded Libraries (DELs):** DEL technology has emerged as a powerful tool for the discovery of novel hit compounds. The development of DNA-compatible reactions that allow

for the incorporation of diverse aryl bromide building blocks is expanding the chemical space that can be explored with this technology.^{[13][18][38][39]}

Conclusion

Novel aryl bromide building blocks continue to be at the forefront of innovation in medicinal chemistry. Their strategic importance in the construction of complex, biologically active molecules is undeniable. As our understanding of their synthesis and reactivity deepens, and as new catalytic methodologies emerge, the utility of these versatile building blocks will only continue to expand. The ability to design and synthesize novel aryl bromides with tailored properties will be a key enabler in the quest for the next generation of life-saving medicines.

References

- Kaplan, P. T., & Vicic, D. A. (2016). Versatile Route to Arylated Fluoroalkyl Bromide Building Blocks. *Organic Letters*, 18(4), 792–795. [\[Link\]](#)
- BenchChem. (2025). Comparative Study of Ligands for the Suzuki-Miyaura Coupling of 2-Bromo-4-fluoro-5-methylpyridine. BenchChem.
- Powers, I. G., & Uy, G. W. (2017). Cross-Coupling and Related Reactions: Connecting Past Success to the Development of New Reactions for the Future. *The Journal of Organic Chemistry*, 82(19), 9839–9868.
- *Synthesis of Drugs*. (2023, February 12).
- MilliporeSigma. (n.d.). Cross-Coupling Reactions Guide.
- Lin, Y., & Zhang, D. (2010). Mechanism of Palladium-Catalyzed Cross-Coupling Reactions. *Structure and Bonding*, 140, 137-169.
- BenchChem. (2025). A Comparative Guide to Ligand Performance in Suzuki Coupling of 6-Bromonicotinonitrile. BenchChem.
- Littke, A. F., & Fu, G. C. (2002). Palladium-Catalyzed Coupling Reactions of Aryl Chlorides.
- The Nobel Prize in Chemistry 2010. (2010). Palladium-Catalyzed Cross Couplings in Organic Synthesis. NobelPrize.org.
- BenchChem. (2025). Application Notes and Protocols: Buchwald- Hartwig Amination of Aryl Halides with N- Methylbenzo[d]dioxol-5 - Benchchem. BenchChem.
- Thankappan, R., & Nandy, S. (2025). Modern Approaches to Green Bromination for a Sustainable Future. *Engineered Science*.
- Sun, C., Mao, Y., Li, B., Xu, Z., Jiang, S., Kang, L., & Wang, H. (2021). New synthesis of a late-stage tetracyclic key intermediate of lumateperone. *Beilstein Journal of Organic Chemistry*, 17, 1827–1833.

- Sun, C., Mao, Y., Li, B., Xu, Z., Jiang, S., Kang, L., & Wang, H. (2021).
- Key Organics. (n.d.). BIONET Building Blocks for DNA Encoded Libraries.
- Zhang, X., Li, Y., & Wang, J. (2021). Efficient Green Synthesis of Aryl Halides by Alkyne Functionalization. *Chinese Journal of Organic Chemistry*, 41(1), 324-331.
- Gangu, K. K., Maddila, S., Mukkamala, S. B., & Jonnalagadda, S. B. (2018). Eco-friendly cross-coupling of diaryl diselenides with aryl and alkyl bromides catalyzed by CuO nanopowder in ionic liquid. *Green Chemistry*, 20(1), 166-173.
- Caron, S., & Do, N. M. (2004). Synthesis of arylbromides from arenes and N-bromosuccinimide (NBS) in acetonitrile — A convenient method for aromatic bromination. *Canadian Journal of Chemistry*, 82(10), 1539-1542.
- Marsault, E., & Peterson, M. L. (2017). FDA-approved drugs featuring macrocycles or medium-sized rings. *Journal of Medicinal Chemistry*, 60(16), 6801-6823.
- Ibrahim, M. A. A. (2018). Role and nature of halogen bonding in inhibitor...receptor complexes for drug discovery: casein kinase-2 (CK2) inhibition. *Journal of Molecular Modeling*, 24(10), 282.
- Chemistry LibreTexts. (2023, June 30).
- Marion, N., & Nolan, S. P. (2008). Buchwald-Hartwig Aminations of Aryl Chlorides: A Practical Protocol Based on Commercially Available Pd(0)NHC Catalysts. *Organic Letters*, 10(17), 3781–3784.
- Chen, C., & Diao, T. (2022). A Perspective on Late-Stage Aromatic C–H Bond Functionalization. *Journal of the American Chemical Society*, 144(5), 1956–1968.
- Pagliaro, M., & Ciriminna, R. (2014). Clean and fast cross-coupling of aryl halides in one-pot. *Beilstein Journal of Organic Chemistry*, 10, 901–907.
- Foley, D. J., & O'Brien, P. (2020). Synthesis and Elaboration of Medium-Sized Ring Building Blocks Prepared via Cascade Ring Expansion Reactions. *The Journal of Organic Chemistry*, 85(18), 11848–11859.
- Hu, X., & Gao, Y. (2021). Recent advances in catalytic synthesis of medium-ring lactones and their derivatives. *Catalysis Science & Technology*, 11(21), 6931-6946.
- Organic Chemistry Portal. (2025, September 17).
- Life Chemicals. (2020, May 27). DNA-encoded (DEL) Reagents and Building Blocks.
- Gomez Angel, A. R. (2019). Design and Synthesis of 3-D Building Blocks for Medicinal Chemistry. University of Birmingham.
- U.S. Food and Drug Administration. (2022). FDA-Approved Small Molecules in 2022: Clinical Uses and Their Synthesis.
- Buchwald, S. L., & Hartwig, J. F. (2008). Buchwald–Hartwig amination. *Accounts of Chemical Research*, 41(11), 1461–1473.
- Foley, D. J., & O'Brien, P. (2022). Modular Synthetic Platform for the Elaboration of Fragments in Three Dimensions for Fragment-Based Drug Discovery. *Journal of the*

American Chemical Society, 144(32), 14596–14607.

- Wilcken, R., Zimmermann, M. O., Lange, A., Joerger, A. C., & Boeckler, F. M. (2013). Principles and applications of halogen bonding in medicinal chemistry and chemical biology. *Journal of medicinal chemistry*, 56(4), 1363–1388.
- Snieckus, V., et al. (2020). Ligand Assessment for the Suzuki-Miyaura Cross Coupling Reaction of Aryl and Heteroaryl Bromides with n-Butylboronic Acid. The Advantages of Buchwald's S-Phos. *Heterocycles*, 100(1), 1-1.
- Quick Company. (n.d.).
- Politzer, P., Murray, J. S., & Clark, T. (2020). The Significance of Halogen Bonding in Ligand–Receptor Interactions. *Molecules*, 25(1), 56.
- PharmaBlock. (n.d.).
- Head, J. D., & Ford, M. E. (2017). Looking Back, Looking Forward at Halogen Bonding in Drug Discovery. *Molecules*, 22(9), 1399.
- Noël, T. (2024). C1-4 Alkylation of Aryl Bromides with Light Alkanes enabled by Metallaphotocatalysis in Flow.
- MedKoo Biosciences. (n.d.). Darolutamide Synthetic Routes.
- ResearchGate. (n.d.). Synthesis of darolutamide. Reaction conditions: (a) n-BuLi, THF, toluene.
- Foley, D. J., & O'Brien, P. (2023). Synthesis of sp³-rich heterocyclic frameworks by a divergent synthesis strategy. *Organic & Biomolecular Chemistry*, 21(21), 4443-4449.
- da Silva, A. B. F., & de L. Leite, F. C. L. (2024). Drug Design Strategies, Modes of Action, Synthesis and Industrial Challenges Behind Trifluoromethylated New Chemical Entities. *Current Organic Chemistry*, 28(2), 108-142.
- ResearchGate. (n.d.). The synthetic route of pirtobrutinib.
- Technical Disclosure Commons. (2024, December 9).
- Google Patents. (2022, July 7). COMMUNICATION Partially Saturated Bicyclic Heteroaromatics as an sp³-enriched Fragment Collection.
- Orion Corporation. (2018). Darolutamide is a potent androgen receptor antagonist with strong efficacy in prostate cancer models. *Molecular Cancer Therapeutics*, 17(7), 1454-1465.
- de Souza, R. O. M. A., & da Silva, F. M. (2020). Mastering palladium-catalyzed cross-coupling reactions: the critical role of in situ pre-catalyst reduction design. *Organic Chemistry Frontiers*, 7(15), 2038-2051.
- CORE. (n.d.). COMMUNICATION Partially Saturated Bicyclic Heteroaromatics as an sp³-enriched Fragment Collection.
- University of Cambridge. (2023, May 15). *Organic & Biomolecular Chemistry*.
- Life Chemicals. (2025, October 20). Fsp³-enriched Screening Compound Library.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. cdnsiencepub.com](https://cdnsiencepub.com) [cdnsiencepub.com]
- [2. Lumateperone synthesis - chemicalbook](https://chemicalbook.com) [chemicalbook.com]
- [3. Recent Progress in the Synthesis of Drugs and Bioactive Molecules Incorporating Nitro\(het\)arene Core - PMC](https://pubmed.ncbi.nlm.nih.gov/) [pmc.ncbi.nlm.nih.gov]
- [4. US20070087963A1 - Synthesis of cyclosporin analogs - Google Patents](https://patents.google.com) [patents.google.com]
- [5. tdcommons.org](https://tdcommons.org) [tdcommons.org]
- [6. New Halogen-Containing Drugs Approved by FDA in 2021: An Overview on Their Syntheses and Pharmaceutical Use - PMC](https://pubmed.ncbi.nlm.nih.gov/) [pmc.ncbi.nlm.nih.gov]
- [7. researchgate.net](https://researchgate.net) [researchgate.net]
- [8. espublisher.com](https://espublisher.com) [espublisher.com]
- [9. data.epo.org](https://data.epo.org) [data.epo.org]
- [10. lifechemicals.com](https://lifechemicals.com) [lifechemicals.com]
- [11. Synthesis of sp³-rich heterocyclic frameworks by a divergent synthesis strategy - PMC](https://pubmed.ncbi.nlm.nih.gov/) [pmc.ncbi.nlm.nih.gov]
- [12. api.repository.cam.ac.uk](https://api.repository.cam.ac.uk) [api.repository.cam.ac.uk]
- [13. Practical Fragments: DNA-encoded fragment growing](https://practicalfragments.blogspot.com) [practicalfragments.blogspot.com]
- [14. icmpp.ro](https://icmpp.ro) [icmpp.ro]
- [15. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [16. researchgate.net](https://researchgate.net) [researchgate.net]
- [17. jelsciences.com](https://jelsciences.com) [jelsciences.com]
- [18. Multifunctional Building Blocks Compatible with Photoredox-Mediated Alkylation for DNA-Encoded Library Synthesis - PMC](https://pubmed.ncbi.nlm.nih.gov/) [pmc.ncbi.nlm.nih.gov]
- [19. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]

- 20. Cross-Coupling and Related Reactions: Connecting Past Success to the Development of New Reactions for the Future - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 21. m.youtube.com [m.youtube.com]
- 22. Empowering Transition-Metal-Free Cascade Protocol for the Green Synthesis of Biaryls and Alkynes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 23. A Comprehensive Review of Small-Molecule Inhibitors Targeting Bruton Tyrosine Kinase: Synthetic Approaches and Clinical Applications | MDPI [mdpi.com]
- 24. researchgate.net [researchgate.net]
- 25. pdf.benchchem.com [pdf.benchchem.com]
- 26. Ligand Assessment for the Suzuki-Miyaura Cross Coupling Reaction of Aryl and Heteroaryl Bromides with n-Butylboronic Acid. The Advantages of Buchwald's S-Phos | CoLab [colab.ws]
- 27. Frontiers | How to develop a sustainable palladium-catalyzed cross-coupling reactions for active ingredient manufacture [frontiersin.org]
- 28. mdpi.com [mdpi.com]
- 29. Voclosporin: Synthesis and Description_Chemicalbook [chemicalbook.com]
- 30. bocsci.com [bocsci.com]
- 31. New synthesis of a late-stage tetracyclic key intermediate of lumateperone - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 32. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 33. medkoo.com [medkoo.com]
- 34. Darolutamide is a potent androgen receptor antagonist with strong efficacy in prostate cancer models - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 35. An Improved Process Of Preparation Of Darolutamide [quickcompany.in]
- 36. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 37. Efficient Green Synthesis of Aryl Halides by Alkyne Functionalization [xb.chu.edu.cn]
- 38. keyorganics.net [keyorganics.net]
- 39. lifechemicals.com [lifechemicals.com]
- To cite this document: BenchChem. [Novel Aryl Bromide Building Blocks: A Technical Guide for Advancing Medicinal Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12979430/docs#novel-aryl-bromide-building-blocks-a-technical-guide-for-advancing-medicinal-chemistry>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)